

TMR Biocytin: A Technical Guide to Solubility and Preparation

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Compound of Interest

Compound Name: TMR Biocytin

Cat. No.: B12405973

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility and preparation of TMR (Tetramethylrhodamine) Biocytin, a versatile fluorescent tracer for neuronal and cellular studies. This document outlines its physicochemical properties, solubility in various solvents, and detailed protocols for preparing solutions for common research applications.

Core Properties of TMR Biocytin

TMR Biocytin is a derivative of biocytin, which is a conjugate of biotin and L-lysine. The addition of the tetramethylrhodamine (TMR) fluorophore allows for direct visualization of labeled structures without the need for secondary detection reagents. It is widely used as a neuronal tracer for anterograde, retrograde, and intracellular labeling, as well as in studies of cell-cell communication and membrane permeability.^[1]

Physicochemical Characteristics

Property	Value	Reference
Molecular Weight	~869.1 g/mol - 871 g/mol	[2][3]
Appearance	Dark red solid	[2]
Excitation Maximum (λ_{ex})	~544 - 554 nm	[2]
Emission Maximum (λ_{em})	~571 - 581 nm	
Quantum Yield	Not specified	
Extinction Coefficient	Not specified	

Solubility Profile

TMR Biocytin is described as a water-soluble compound. For organic solvents, it is readily soluble in dimethylformamide (DMF) and dimethyl sulfoxide (DMSO). While specific quantitative solubility data for **TMR Biocytin** is not consistently published, the solubility of the parent compound, biocytin, can provide a useful reference.

Solvent	TMR Biocytin Solubility	Biocytin Solubility (for reference)	Reference
Water	Described as "water-soluble"	50 mM (18.62 mg/mL) with gentle warming	
Dimethyl Sulfoxide (DMSO)	Soluble	Not specified for TMR Biocytin	
Dimethylformamide (DMF)	Soluble	Not specified for TMR Biocytin	
Phosphate-Buffered Saline (PBS)	Used for in vivo injections at 10 mg/mL	Not specified	

Experimental Protocols

Preparation of Stock Solutions

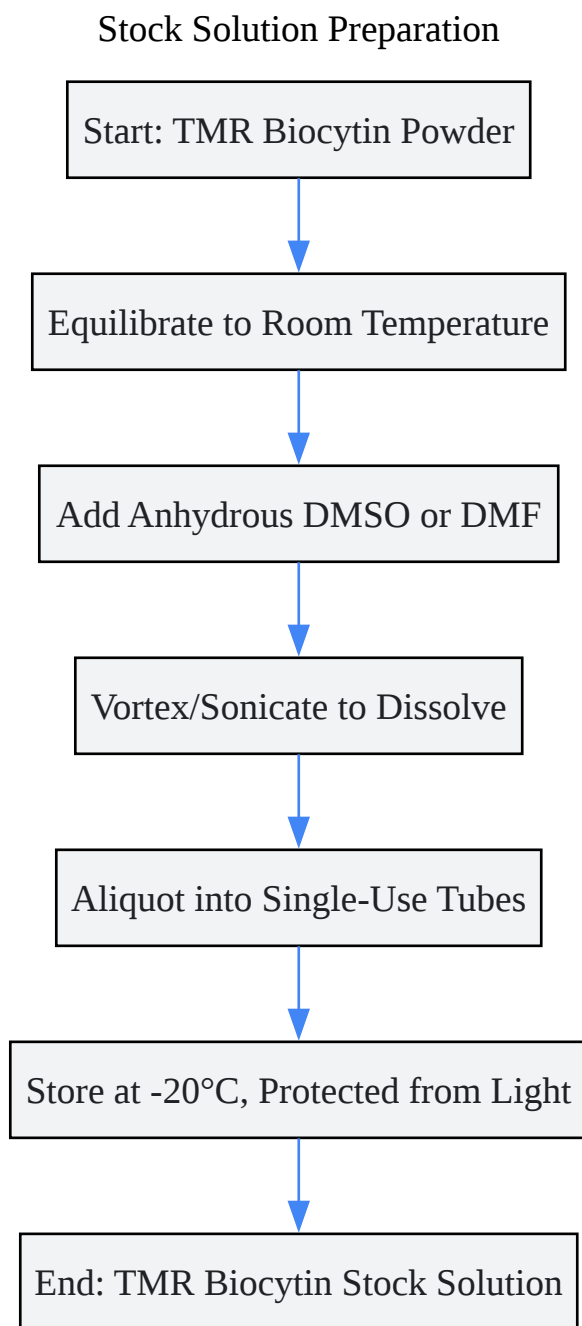
It is recommended to prepare a concentrated stock solution of **TMR Biocytin** in an anhydrous organic solvent like DMSO or DMF. This stock can then be diluted to the desired concentration in an aqueous buffer or internal solution for specific applications.

Materials:

- **TMR Biocytin** powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Vortex mixer
- Microcentrifuge tubes

Protocol:

- Allow the vial of **TMR Biocytin** powder to equilibrate to room temperature before opening to prevent condensation.
- Add the appropriate volume of anhydrous DMSO or DMF to the vial to achieve a desired stock concentration (e.g., 10 mM or 10 mg/mL).
- Vortex the solution thoroughly until all the solid is dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C, protected from light.



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Workflow for preparing a **TMR Biocytin** stock solution.

Preparation of Working Solutions

A typical concentration for in vivo injection involves diluting **TMR Biocytin** in a physiological buffer like PBS.

Materials:

- **TMR Biocytin** stock solution (e.g., 10 mg/mL in DMSO)
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4

Protocol:

- Thaw an aliquot of the **TMR Biocytin** stock solution.
- For a final concentration of 1 mg/mL, dilute the 10 mg/mL stock solution 1:10 in sterile PBS. For example, add 10 μ L of the stock solution to 90 μ L of sterile PBS.
- Vortex briefly to ensure homogeneity.
- The working solution is now ready for injection.

TMR Biocytin can be included in the internal solution of the patch pipette to label the recorded neuron. Concentrations typically range from 0.1% to 0.2%.

Materials:

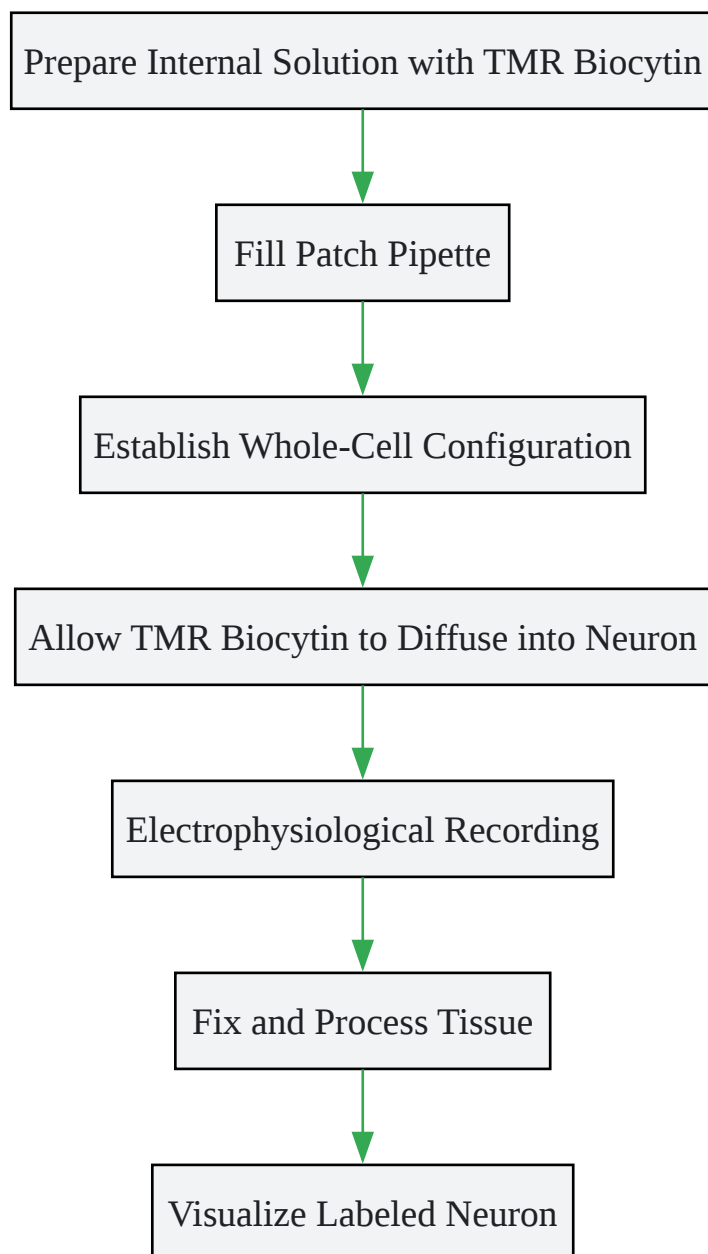
- **TMR Biocytin** powder or stock solution
- Internal solution for patch-clamp recording (specific composition depends on the experimental goals)

Protocol:

- Prepare the internal solution with all components except **TMR Biocytin**.
- To achieve a 0.2% concentration, add 2 mg of **TMR Biocytin** powder to every 1 mL of internal solution.
- Alternatively, if starting from a stock solution, add the appropriate volume to reach the desired final concentration (e.g., for a 10 mg/mL stock, add 20 μ L to 980 μ L of internal solution for a final concentration of 0.2 mg/mL or 0.02%). Adjust as needed for the desired final concentration.

- Vortex the solution until the **TMR Biocytin** is completely dissolved. Sonication for 10-15 minutes can aid in dissolution.
- Filter the final internal solution through a 0.2 μm syringe filter to remove any particulates.
- The **TMR Biocytin**-containing internal solution is ready to be used to fill patch pipettes.

Neuronal Labeling via Patch-Clamp



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Experimental workflow for intracellular labeling with **TMR Biocytin**.

TMR Biocytin is an effective neuronal tracer when applied by electroporation. The concentration of **TMR Biocytin** in the electroporation solution can be similar to that used for intracellular filling.

Materials:

- **TMR Biocytin** powder or stock solution
- Electroporation buffer (e.g., artificial cerebrospinal fluid or a simple salt solution)

Protocol:

- Prepare the desired electroporation buffer.
- Add **TMR Biocytin** to the buffer to the desired final concentration (e.g., 0.1-0.5%).
- Ensure the **TMR Biocytin** is fully dissolved, using vortexing or sonication if necessary.
- The solution is now ready for loading into the electroporation pipette.

Storage and Stability

- Solid **TMR Biocytin**: Store desiccated at -20°C and protected from light.
- Stock Solutions (in DMSO or DMF): Store in aliquots at -20°C and protected from light. Avoid repeated freeze-thaw cycles.
- Aqueous Working Solutions: It is recommended to prepare these fresh for each experiment.

By following these guidelines, researchers can ensure the proper preparation and use of **TMR Biocytin** for high-quality and reproducible results in their cellular and neuronal tracing experiments.

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References

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- 2. biotium.com [biotium.com]
- 3. Biocytin TMR [5-(and-6)-Tetramethylrhodamine biocytin] - 5 mg [anaspec.com]
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